

Application Note: A Robust HPLC Method for the Quantification of 5-Indanol

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Compound of Interest

Compound Name:	5-Indanol
CAS No.:	1470-94-6
Cat. No.:	B105451

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Abstract

This application note details a validated High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of **5-Indanol**. A reversed-phase approach utilizing a C18 column provides a reliable and efficient separation. The method is suitable for researchers, scientists, and professionals in the drug development industry who require a precise analytical procedure for **5-Indanol**. All experimental protocols and data are presented to ensure easy adoption and implementation of this method.

Introduction

5-Indanol is a key intermediate in the synthesis of various pharmaceutical compounds and is also used in other chemical industries.[1][2] Accurate quantification of **5-Indanol** is crucial for quality control, process monitoring, and research applications. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the separation, identification, and quantification of such compounds due to its high resolution, sensitivity, and reproducibility. [3] This document provides a detailed protocol for the development and validation of an isocratic reversed-phase HPLC method for the determination of **5-Indanol**.

Chemical Properties of 5-Indanol

A thorough understanding of the analyte's chemical properties is fundamental to developing a robust HPLC method.



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Experimental Protocols

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this method. The following conditions were optimized for the quantification of **5-Indanol**.



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Preparation of Solutions

- Measure 600 mL of HPLC-grade acetonitrile.
- Measure 400 mL of HPLC-grade water.
- Add 1.0 mL of phosphoric acid to the water.
- Combine the acetonitrile and acidified water.
- Degas the mobile phase for 15 minutes using a sonicator or vacuum filtration.
- Accurately weigh approximately 100 mg of **5-Indanol** reference standard.
- Transfer the standard to a 100 mL volumetric flask.
- Dissolve the standard in the mobile phase.
- Sonicate for 5 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with the mobile phase and mix thoroughly.

Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve the desired concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).



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Sample Preparation

The appropriate sample preparation will depend on the matrix. For a solid sample:

- Accurately weigh a known amount of the sample.
- Dissolve the sample in a suitable solvent (ideally the mobile phase).
- Use sonication or vortexing to aid dissolution.
- Dilute the sample to a concentration that falls within the calibration range.
- Filter the final solution through a 0.45 μm syringe filter before injection.[7]

Method Validation

The developed method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.[8][9]

Validation Parameters and Acceptance Criteria



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Data Presentation

Calibration Curve for 5-Indanol



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Accuracy and Precision Data



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Visualizations



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Caption: Experimental workflow for **5-Indanol** quantification by HPLC.



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Caption: Logical relationship for HPLC method development.

Conclusion

The described HPLC method provides a simple, rapid, and reliable approach for the quantification of **5-Indanol**. The method is accurate, precise, and specific, making it suitable for routine analysis in a quality control or research environment. The detailed protocol and clear data presentation are intended to facilitate the straightforward implementation of this method.

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